

A Technical Guide to the Chemical Composition of 20% Oleum

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Compound of Interest

Compound Name: Oleum

Cat. No.: B3057394

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Oleum, also known as fuming sulfuric acid, is a critical reagent in numerous industrial and laboratory settings, including the synthesis of pharmaceuticals and other fine chemicals.^{[1][2]} Its potency as a sulfonating and dehydrating agent stems from its unique composition: a solution of sulfur trioxide (SO₃) dissolved in concentrated sulfuric acid (H₂SO₄).^{[1][2]} This guide provides a detailed technical breakdown of the chemical composition of 20% **oleum**, a commonly used concentration.

Understanding Oleum Composition

The concentration of **oleum** is typically expressed as the percentage by mass of free sulfur trioxide. Therefore, 20% **oleum** contains 20 grams of free SO₃ for every 100 grams of the solution.^[3] The remaining 80 grams consist of sulfuric acid. This composition can also be represented by the formula H₂SO₄·xSO₃, where 'x' denotes the molar content of free sulfur trioxide.^[4]

The reaction between sulfur trioxide and water to form sulfuric acid is highly exothermic and can create a fine mist of sulfuric acid that is difficult to manage.^[4] **Oleum** serves as a more manageable intermediate for producing sulfuric acid of a desired high concentration.^[5]

Quantitative Analysis of 20% Oleum

To fully characterize 20% **oleum**, its composition can be broken down by both mass and molar percentages of its constituent components, sulfur trioxide and sulfuric acid.

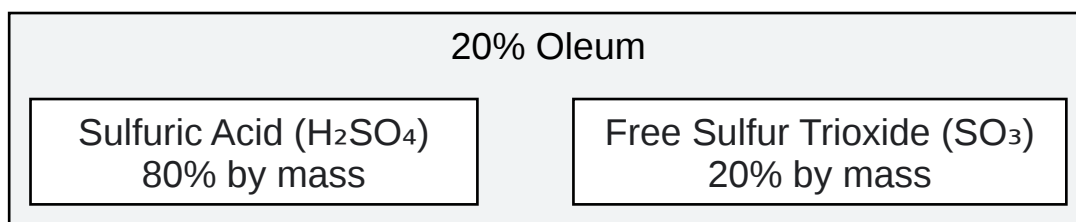
Parameter	Value
Mass Composition	
Mass % of free SO ₃	20.00%
Mass % of H ₂ SO ₄	80.00%
Molar Composition	
Moles of free SO ₃ per 100g	0.250 mol
Moles of H ₂ SO ₄ per 100g	0.816 mol
Molar % of free SO ₃	23.45%
Molar % of H ₂ SO ₄	76.55%
Equivalent Sulfuric Acid	
% Strength as H ₂ SO ₄	104.5%

Experimental Protocols for Determining **Oleum** Composition:

A common method for determining the concentration of **oleum** involves titration. A known weight of the **oleum** sample is carefully diluted with water, converting the free SO₃ into H₂SO₄. The resulting solution is then titrated with a standardized solution of a strong base, such as sodium hydroxide, to determine the total amount of sulfuric acid present. From this, the initial percentage of free SO₃ can be calculated.

Logical Relationship of Components in 20% Oleum

The following diagram illustrates the simple mixture relationship between the two primary components of 20% **oleum**.

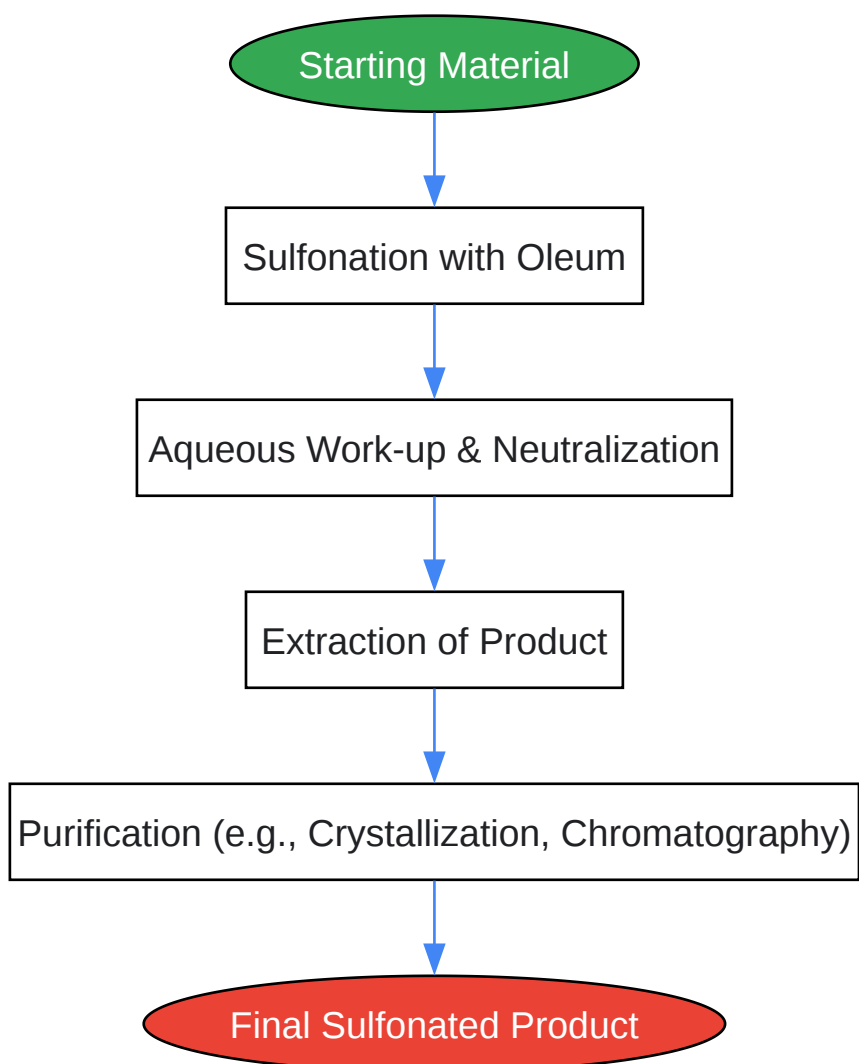


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Composition of 20% **Oleum** by Mass

Signaling Pathways and Experimental Workflows

While **oleum** itself is a reagent and not directly involved in biological signaling pathways, its use in synthesis is critical for creating molecules that are. For instance, sulfonation reactions using **oleum** are employed to produce various pharmaceuticals. The experimental workflow for such a synthesis would typically involve the following stages:



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General Experimental Workflow for a Sulfonation Reaction

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